

Safety and handling of (Aminomethyl)trimethylsilane

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Compound of Interest

Compound Name: (Aminomethyl)trimethylsilane

Cat. No.: B103195

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An In-depth Technical Guide to the Safety and Handling of (Aminomethyl)trimethylsilane

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and should be used in conjunction with official safety documentation and institutional safety protocols. All users must conduct their own risk assessments before handling this chemical.

Introduction

(Aminomethyl)trimethylsilane, also known as (Trimethylsilyl)methylamine, is an organosilicon compound with the chemical formula $C_4H_{13}NSi$. It serves as a versatile building block in organic synthesis and materials science. Its structure, featuring a primary amine and a trimethylsilyl group, allows for a range of chemical transformations. However, its reactivity necessitates a thorough understanding of its properties and hazards to ensure safe handling in a laboratory setting. This guide provides detailed technical information on its safety, handling, storage, and emergency procedures.

Hazard Identification and Classification

While specific GHS classification for (Aminomethyl)trimethylsilane is not universally harmonized across all provider safety data sheets, related organosilane compounds exhibit a range of hazards. Based on the properties of similar chemicals, it should be handled as a substance that is potentially flammable and capable of causing skin, eye, and respiratory

irritation[1][2]. Users must always refer to the most current Safety Data Sheet provided by the supplier for definitive hazard information.

General potential hazards for similar silane compounds include:

- Flammability: Many organosilanes are flammable liquids and their vapors can form explosive mixtures with air[2][3][4].
- Skin and Eye Irritation/Corrosion: Direct contact can cause irritation or severe burns[5][6].
- Respiratory Irritation: Inhalation of vapors may irritate the respiratory tract[1][5].
- Moisture Sensitivity: Reacts with water, potentially releasing flammable or toxic gases[4][7].

Physicochemical and Toxicological Data

Quantitative data is essential for a proper risk assessment. The following tables summarize the known physical and chemical properties of **(Aminomethyl)trimethylsilane**. Toxicological data for this specific compound is not extensively published; therefore, it should be handled with the caution afforded to chemicals with unknown toxicity.

Table 1: Physicochemical Properties of **(Aminomethyl)trimethylsilane**

Property	Value	Reference(s)
CAS Number	18166-02-4	
Molecular Formula	C ₄ H ₁₃ NSi	
Molecular Weight	103.24 g/mol	
Appearance	Liquid	
Boiling Point	92-94 °C	
Density	0.771 g/mL at 20 °C	
Refractive Index	n _{20/D} 1.416	

Table 2: Toxicological Profile of **(Aminomethyl)trimethylsilane**

Toxicity Metric	Value	Species	Notes
Acute Oral Toxicity	Data not available	N/A	Handle as a substance with unknown acute toxicity.
Acute Dermal Toxicity	Data not available	N/A	Avoid all skin contact.
Acute Inhalation Toxicity	Data not available	N/A	Avoid breathing vapors; use only in well-ventilated areas.
Carcinogenicity	No information available	N/A	Not listed as a carcinogen by major regulatory agencies.

Safe Handling and Storage Protocols

A systematic approach to handling and storage is crucial to minimize risk.

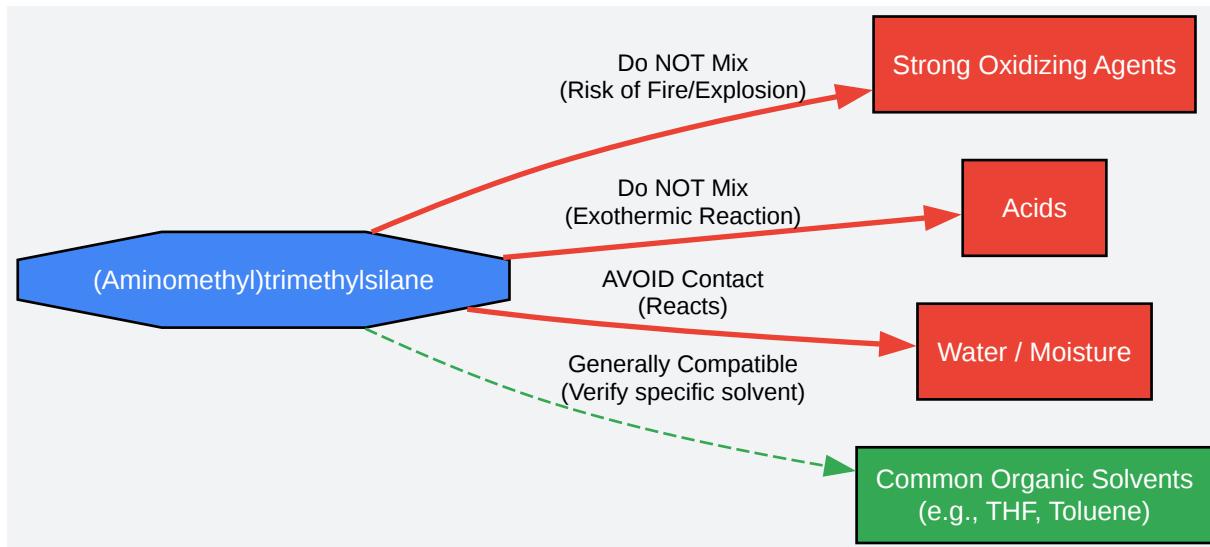
Engineering Controls

- Ventilation: Always handle **(Aminomethyl)trimethylsilane** in a certified chemical fume hood to minimize inhalation exposure[1][8].
- Inert Atmosphere: For reactions sensitive to moisture, handling under an inert atmosphere (e.g., nitrogen or argon) is recommended to maintain chemical integrity[4][7][9].
- Grounding: Use explosion-proof electrical equipment and ensure containers are properly grounded during transfers to prevent static discharge, which can ignite flammable vapors[1][2][9].

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place[4][9].
- Conditions: Store in a cool, dry area away from heat, sparks, open flames, and other ignition sources[1][4][7].

- Incompatibilities: Store separately from strong oxidizing agents, acids, and moisture[4][7][10]. Contact with water or moist air should be avoided[4][7].



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Caption: Chemical incompatibility diagram for **(Aminomethyl)trimethylsilane**.

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is mandatory to prevent exposure.

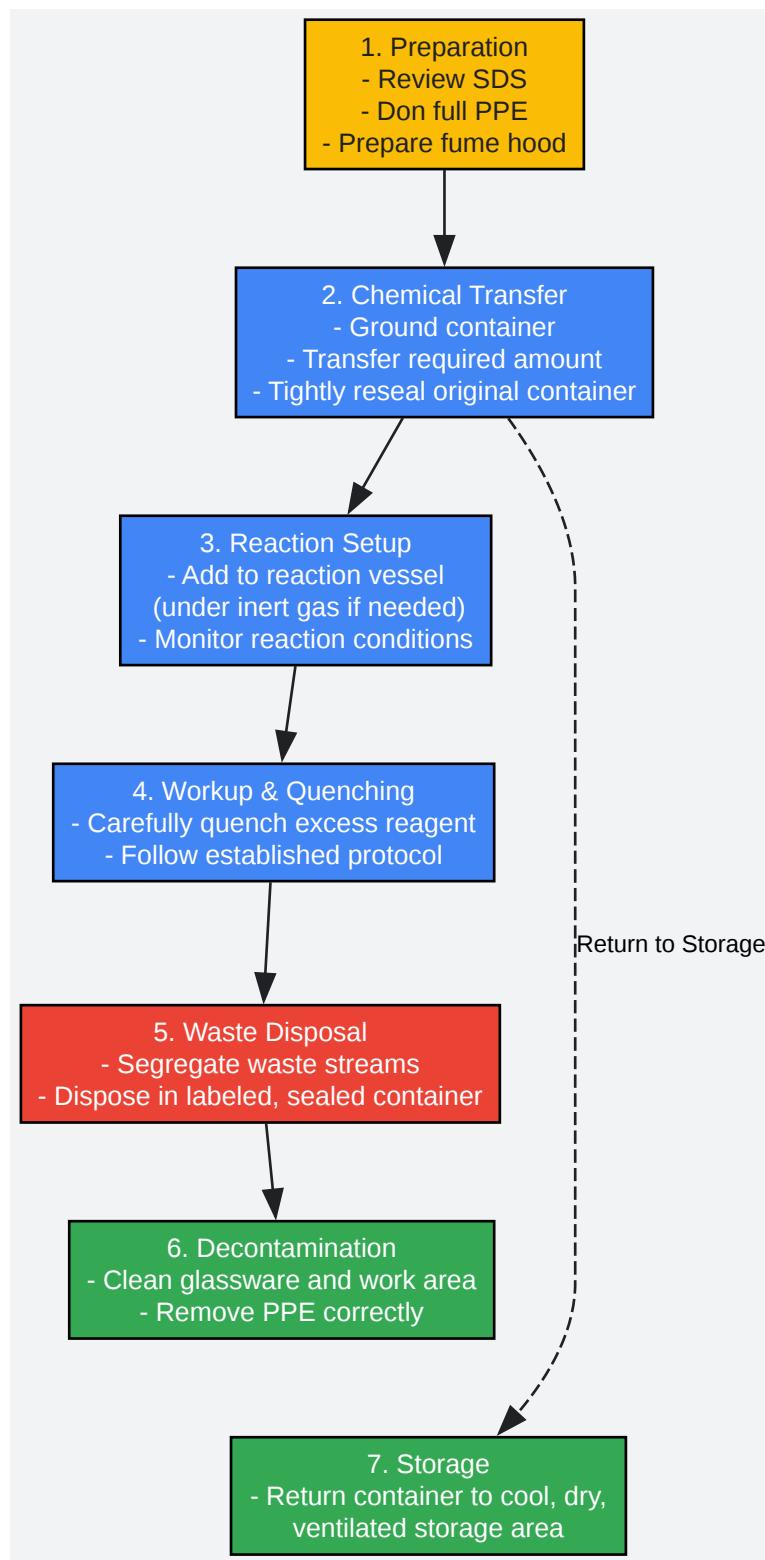
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Standard(s)
Eye/Face Protection	Chemical safety goggles or a full-face shield if splashing is possible.	OSHA 29 CFR 1910.133 or EN 166[4][8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene rubber). Check supplier data for breakthrough times.	EN 374[8]
Body Protection	Flame-retardant lab coat and appropriate protective clothing to prevent skin exposure.	N/A[8]
Respiratory Protection	Use only in a chemical fume hood. If engineering controls are insufficient, use a NIOSH/MSHA or EN 149 approved respirator.	OSHA 29 CFR 1910.134[9][11]

Experimental Workflow and Emergency Procedures

Standard Experimental Workflow

The following diagram outlines a logical workflow for handling **(Aminomethyl)trimethylsilane** in a research context.



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Caption: A logical workflow for the safe handling of **(Aminomethyl)trimethylsilane**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing[5][12]. If breathing is difficult or stops, provide artificial respiration or oxygen[10][12]. Seek immediate medical attention[1][12].
- Skin Contact: Immediately remove all contaminated clothing[12]. Wash the affected area with plenty of soap and water for at least 15 minutes[5][12]. Seek medical attention if irritation occurs or persists[1][5].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids[1][5][9]. Remove contact lenses if present and easy to do[5][9]. Seek immediate medical attention[5][12].
- Ingestion: Do NOT induce vomiting[12]. If the person is conscious, rinse their mouth with water and have them drink water[12]. Never give anything by mouth to an unconscious person[5][12]. Call a poison center or doctor immediately[1][12].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam[9][13].
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are flammable and may travel to a source of ignition and flash back[3][4]. Containers may explode when heated[3][4]. Combustion may produce carbon oxides (CO, CO₂) and silicon dioxide[3][7][9].

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation and eliminate all ignition sources[7]. Wear appropriate personal protective equipment as described in Section 5.0.

- Containment and Cleanup: Absorb the spill with inert, non-combustible material such as sand, silica gel, or universal binder[3][9]. Collect the material using non-sparking tools and place it in a suitable, sealed container for disposal[7][9]. Do not allow the chemical to enter drains or waterways[3].

Disposal Considerations

Chemical waste must be handled and disposed of in accordance with all local, regional, and national regulations[14].

- Product: Dispose of contents and container to an approved hazardous waste disposal plant[9]. Do not mix with other waste streams.
- Containers: Empty containers may retain product residue (liquid and/or vapor) and can be dangerous[1][9]. Handle uncleaned containers in the same manner as the product itself. Do not puncture, incinerate, or reuse empty containers[1].

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